

Technical Monograph: Biological Activity & Characterization of Finasteride 2-(2-Methylpropanol)amide

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Compound of Interest

Compound Name: *Finasteride 2-(2-Methylpropanol)amide*

CAS No.: *116285-36-0*

Cat. No.: *B018630*

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Executive Summary & Molecular Architecture

Finasteride 2-(2-Methylpropanol)amide (CAS: 116285-36-0), chemically defined as (5 α

\beta)-N-(2-Hydroxy-1,1-dimethylethyl)-3-oxo-4-azaandrost-1-ene-17-carboxamide, represents a critical specific impurity and primary oxidative metabolite of the active pharmaceutical ingredient (API), Finasteride.[1]

Unlike the parent molecule, which possesses a highly lipophilic tert-butyl amide side chain essential for high-affinity binding to the hydrophobic pocket of Type II 5

-reductase (SRD5A2), this variant introduces a polar hydroxyl moiety (-CH

OH) on the amide side chain. This structural modification fundamentally alters its pharmacodynamics and solubility profile, making it a vital marker for stability studies and metabolic profiling.

Structural Comparison Table

Feature	Finasteride (API)	Finasteride 2-(2-Methylpropanol)amide
CAS Number	98319-26-7	116285-36-0
Side Chain	N-tert-butyl amide	N-(2-hydroxy-1,1-dimethylethyl) amide
Molecular Formula	C	C
	H	H
	N	N
	O	O
Lipophilicity (LogP)	~3.0 - 3.5 (High)	Reduced (Moderate/Low)
Primary Role	5 -Reductase Inhibitor	Phase I Metabolite / Process Impurity

Biological Activity & SAR Analysis

Mechanism of Action (SAR Divergence)

The biological activity of Finasteride relies on its ability to mimic the transition state of testosterone reduction. The 4-azasteroid core binds irreversibly to the NADPH-enzyme complex. However, the potency is dictated by the side chain's ability to occupy a specific hydrophobic cleft within the SRD5A2 enzyme.

- Parent Drug (Finasteride): The bulky, hydrophobic tert-butyl group perfectly fills the hydrophobic pocket, excluding water and stabilizing the inhibitor-enzyme complex (K_i 0.3 nM).
- Target Molecule (Hydroxy Variant): The introduction of the hydroxyl group in **Finasteride 2-(2-Methylpropanol)amide** introduces steric bulk and, more critically, polar surface area.

- Thermodynamic Penalty: The desolvation energy required to bury the polar hydroxyl group into the hydrophobic pocket reduces binding affinity.
- Activity Profile: While it retains the 4-aza-3-oxo warhead necessary for inhibition, its affinity is significantly attenuated compared to the parent. It acts as a weak competitive inhibitor rather than a tight-binding inhibitor.

Metabolic Context

This molecule is identified as a Phase I metabolite (specifically,

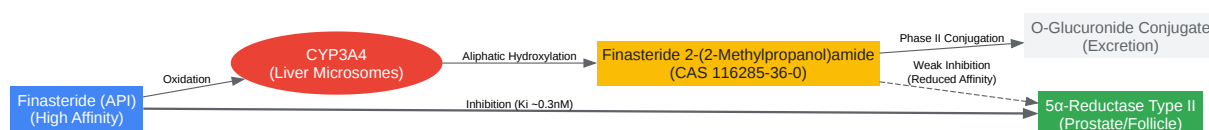
-hydroxyfinasteride). It is formed via aliphatic hydroxylation of the tert-butyl group, mediated primarily by the Cytochrome P450 isozyme CYP3A4 in the liver.

Clinical Relevance:

- Clearance: The hydroxylation increases water solubility, facilitating glucuronidation and subsequent renal/biliary excretion.
- Toxicity: It is generally considered non-toxic but must be monitored as a "known impurity" in drug substances to ensure potency calculations are accurate.

Visualization: Metabolic & Signaling Pathways

The following diagram illustrates the origin of **Finasteride 2-(2-Methylpropanol)amide** via CYP3A4-mediated oxidation and its downstream interactions.



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Figure 1: Metabolic pathway showing the conversion of Finasteride to its hydroxylated metabolite and the subsequent reduction in enzymatic affinity.[2]

Experimental Protocols

To validate the identity and activity of **Finasteride 2-(2-Methylpropanol)amide**, the following self-validating protocols are recommended.

Protocol A: High-Performance Liquid Chromatography (HPLC) Detection

Purpose: To quantify the impurity levels in a bulk drug substance or biological matrix.

- Instrumentation: HPLC system with UV-Vis detector (or PDA).
- Column: C18 Reverse Phase (e.g., Waters Symmetry C18, 250 x 4.6 mm, 5 μ m).
- Mobile Phase:
 - Solvent A: Water / Tetrahydrofuran (90:10 v/v).
 - Solvent B: Acetonitrile.[\[3\]](#)
 - Mode: Isocratic or Gradient (Isocratic 50:50 A:B is a standard starting point for finasteride analogs).
- Parameters:
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 210 nm (carbonyl absorption).[\[2\]](#)
 - Temperature: 45°C (improves resolution of amide rotamers).
- Validation Criteria:
 - Relative Retention Time (RRT): Finasteride elutes at ~1.0. The 2-(2-Methylpropanol)amide variant, being more polar, will elute earlier (RRT < 1.0, typically ~0.6 - 0.8 depending on exact gradient).
 - Resolution (Rs): Must be > 1.5 between the impurity and the API peak.

Protocol B: In Vitro 5 -Reductase Inhibition Assay

Purpose: To empirically determine the K_i (inhibition constant) of the molecule.

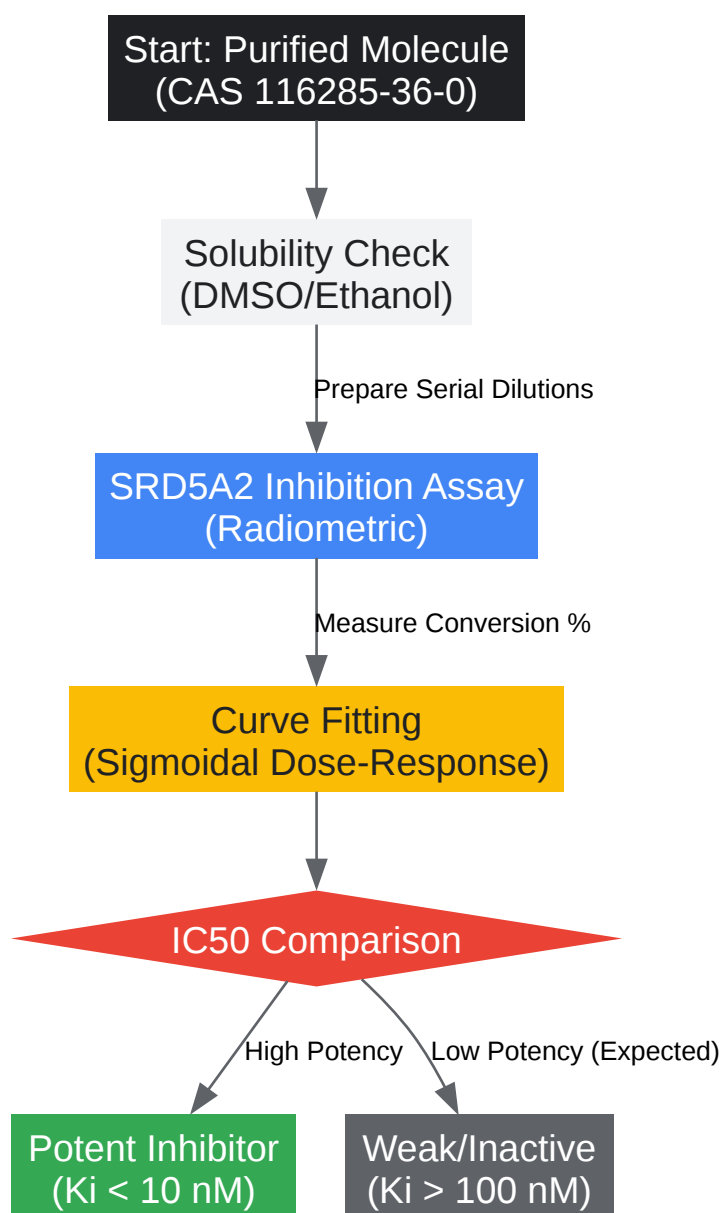
- Enzyme Source: Homogenized rat prostate or HEK293 cells transiently expressing human SRD5A2.
- Substrate: [

H]-Testosterone (Radiolabeled).
- Cofactor: NADPH (1 mM final concentration).
- Workflow:
 - Step 1: Incubate Enzyme + NADPH + Inhibitor (**Finasteride 2-(2-Methylpropanol)amide**) at varying concentrations (0.1 nM to 1000 nM) for 15 minutes.
 - Step 2: Add [

H]-Testosterone to initiate the reaction.
 - Step 3: Incubate at 37°C for 30 minutes.
 - Step 4: Terminate reaction with Ethyl Acetate/Chloroform.
 - Step 5: Separate Testosterone from Dihydrotestosterone (DHT) using TLC or HPLC.
 - Step 6: Quantify radioactivity via Scintillation Counting.
- Data Analysis: Plot % Inhibition vs. Log[Concentration]. Calculate IC₅₀ and convert to K_i using the Cheng-Prusoff equation.

Visualization: Assay Logic Flow

The following diagram details the logic flow for determining if the molecule acts as a potent inhibitor or an inactive impurity.



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Figure 2: Logical workflow for pharmacological validation of the finasteride derivative.

References

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